

Safeguarding Your Laboratory: Proper Disposal Procedures for RA-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RA-9

Cat. No.: B610401

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For researchers, scientists, and drug development professionals utilizing **RA-9**, a potent inhibitor of deubiquitinating enzymes, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe handling and disposal of **RA-9**, aligning with best practices in chemical waste management.

Understanding the Hazard Profile of RA-9

RA-9, with the chemical name (3E,5E)-3,5-Bis[(4-nitrophenyl)methylene]piperidin-4-one and CAS number 919091-63-7, is a solid, white to beige powder. While specific toxicity data is limited, it is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4). Therefore, treating **RA-9** as a hazardous chemical waste is imperative.

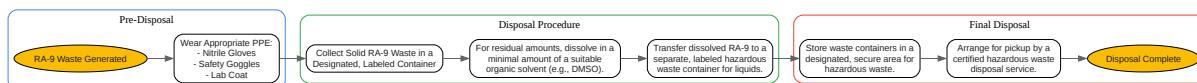
Key Chemical and Physical Properties of RA-9

A comprehensive understanding of a chemical's properties is fundamental to its safe handling and disposal. The following table summarizes the key characteristics of **RA-9**.

Property	Value
CAS Number	919091-63-7
Molecular Formula	C ₁₉ H ₁₅ N ₃ O ₅
Molecular Weight	365.34 g/mol
Appearance	White to beige solid powder
Solubility	Soluble in DMSO
Hazard Classification	Acute Toxicity, Oral, Category 4
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed

Step-by-Step Disposal Protocol for RA-9

Adherence to a stringent disposal protocol is essential to mitigate risks to personnel and the environment. The following workflow outlines the mandatory steps for the proper disposal of **RA-9**.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com